

# Application Notes and Protocols for MRS2500 Tetraammonium Salt

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This document provides detailed protocols for the dissolution and storage of MRS2500 tetraammonium salt, a potent and selective antagonist of the P2Y<sub>1</sub> receptor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## **Product Information**

MRS2500 is a highly potent and selective antagonist for the P2Y<sub>1</sub> purinergic receptor, with a Ki value of 0.78 nM for the recombinant human P2Y<sub>1</sub> receptor.[1][2][3] It is widely used in research to study ADP-induced platelet aggregation and shows strong antithrombotic activity in vivo.[2][4][5] Its stability and selectivity make it a valuable tool for investigating P2Y<sub>1</sub> receptor signaling pathways.[4][6]

# **Physicochemical Properties**

A summary of the key physicochemical properties of **MRS2500 tetraammonium** salt is presented below.



Property	Value
Molecular Weight	629.29 g/mol
Formula	C13H18N5O8P2I·4NH3
Purity	≥96% (HPLC)
Appearance	White to off-white solid
CAS Number	630103-23-0

[Sources: 1, 2, 3, 7]

# **Solubility**

**MRS2500 tetraammonium** salt is soluble in water.[1] For optimal dissolution, especially at higher concentrations, ultrasonication may be required.[2][7]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	12.59	20	
Water	50	79.46	May require ultrasonic treatment.

[Sources: 1, 2, 3, 9]

# Dissolution Protocol: Preparing a Stock Solution

This protocol outlines the steps to prepare a stock solution of MRS2500. It is recommended to prepare a concentrated stock solution (e.g., 10 mM or 20 mM) which can then be diluted to the desired working concentration for experiments.

#### Materials:

• MRS2500 tetraammonium salt (solid)



- High-purity sterile water (e.g., cell culture grade, nuclease-free)
- Sterile polypropylene tubes
- Calibrated pipette
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)
- Sterile 0.22 µm syringe filter (for cell-based applications)

#### Procedure:

- Equilibrate: Allow the vial of solid MRS2500 to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of MRS2500 powder in a sterile microcentrifuge tube.
- Calculate Solvent Volume: Use the following formula to calculate the volume of water needed to achieve the desired stock concentration:

Volume (L) = Mass (g) / (Molar Mass ( g/mol ) x Molar Concentration (mol/L))

Example for 1 mg of MRS2500 to make a 10 mM stock solution: Volume ( $\mu$ L) = (0.001 g / 629.29 g/mol ) / 0.010 mol/L \* 1,000,000  $\mu$ L/L ≈ 158.9  $\mu$ L

- Dissolve: Add the calculated volume of sterile water to the tube containing the MRS2500 powder.
- Mix: Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- Ultrasonicate (Optional): If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.



- Sterile Filtration (Recommended): For applications involving live cells, it is highly recommended to sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.[2]
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store as recommended in the section below.

# **Storage and Stability**

Proper storage is critical to maintain the stability and activity of MRS2500.

Form	Storage Temperature	Duration	Recommendations
Solid	-20°C	Long-term	Keep tightly sealed and protected from moisture.
Stock Solution	-20°C	1 month	Store in sealed, single-use aliquots.
Stock Solution	-80°C	6 months	Recommended for longer-term storage of solutions.

[Sources: 1, 2, 3, 7]

Key Stability Considerations:

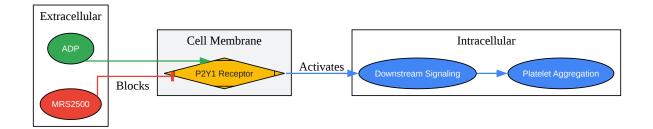
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the compound.
   Aliquoting into single-use volumes is essential.
- Moisture: The compound should be stored away from moisture.[2][7] Ensure vials are tightly sealed.

## **Visualizations**

P2Y<sub>1</sub> Receptor Antagonism by MRS2500



The following diagram illustrates the mechanism of action for MRS2500.



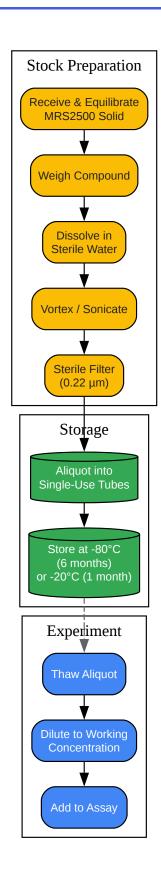
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Caption: Mechanism of MRS2500 as a P2Y1 receptor antagonist.

Experimental Workflow for MRS2500

The diagram below outlines the standard workflow from compound preparation to experimental use.





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Caption: General workflow for preparing and using MRS2500.



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